

Thionalide: A Comprehensive Technical Guide to Safety, Handling, and Disposal

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Compound of Interest

Compound Name: *Thionalide*

Cat. No.: *B1682317*

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For Researchers, Scientists, and Drug Development Professionals

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This guide provides an in-depth overview of the safety, handling, and disposal considerations for **Thionalide** (CAS No. 93-42-5), a reagent used in analytical chemistry for the precipitation of various metal ions. Due to its hazardous properties, strict adherence to safety protocols is imperative to ensure the well-being of laboratory personnel and to mitigate environmental impact.

Chemical and Physical Properties

Thionalide, also known as 2-Mercapto-N-2-naphthalenylacetamide, is a white to ivory-colored crystalline solid.^{[1][2]} It is characterized by its insolubility in water and solubility in most organic solvents.^{[2][3][4]}

Property	Value	Source
CAS Number	93-42-5	[2][3]
Molecular Formula	C ₁₂ H ₁₁ NOS	[2][3]
Molecular Weight	217.29 g/mol	[2][3]
Appearance	White to ivory-colored needles/crystalline powder	[1][2]
Melting Point	111-112 °C	[2][3]
Solubility	Insoluble in water; freely soluble in most organic solvents	[2][3][4]
IUPAC Name	N-naphthalen-2-yl-2-sulfanylacetamide	[5]

Safety and Hazards

Thionalide is classified as a hazardous substance with the potential to cause significant health effects upon exposure. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard classifications for **Thionalide**.^[5]

GHS Hazard Identification and Precautionary Statements

Hazard Class	Hazard Statement	GHS Code	Source
Skin Corrosion/Irritation	Causes skin irritation	H315	[5]
Serious Eye Damage/Eye Irritation	Causes serious eye damage	H318	[5]
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	May cause respiratory irritation	H335	[5]
Hazardous to the aquatic environment — Long-term (chronic) hazard	Toxic to aquatic life with long lasting effects	H411	[5]

Signal Word: Danger[5]

A comprehensive list of precautionary statements (P-statements) is provided in the Safety Data Sheet (SDS) for **Thionalide** and should be consulted before handling. Key precautionary measures include avoiding contact with skin and eyes, preventing inhalation of dust, and ensuring adequate ventilation.

Toxicological Data

Despite a thorough review of available literature and safety data, specific quantitative toxicity data for **Thionalide**, such as LD50 (Lethal Dose, 50%) and LC50 (Lethal Concentration, 50%) values, have not been identified. However, qualitative assessments from safety data sheets indicate that it is harmful if ingested, inhaled, or absorbed through the skin.[1]

Occupational Exposure Limits

No established Occupational Exposure Limits (OELs), such as Permissible Exposure Limits (PELs) from the Occupational Safety and Health Administration (OSHA), Recommended Exposure Limits (RELs) from the National Institute for Occupational Safety and Health (NIOSH), or Threshold Limit Values (TLVs) from the American Conference of Governmental

Industrial Hygienists (ACGHI), have been found for **Thionalide**. In the absence of established OELs, it is crucial to handle **Thionalide** with a high degree of caution and to minimize exposure through engineering controls, administrative controls, and personal protective equipment.

Handling and Personal Protective Equipment (PPE)

Proper handling procedures are critical to minimize the risks associated with **Thionalide**.

Engineering Controls

- Ventilation: All work with **Thionalide** should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of dust or vapors.
- Eye Wash Stations and Safety Showers: Easily accessible and fully functional eye wash stations and safety showers are mandatory in any area where **Thionalide** is handled.

Personal Protective Equipment (PPE)

- Eye and Face Protection: Chemical safety goggles that provide a complete seal around the eyes are required. A face shield should also be worn to protect against splashes.
- Skin Protection:
 - Gloves: Chemically resistant gloves (e.g., nitrile rubber) should be worn at all times. Gloves should be inspected before use and changed immediately if contaminated.
 - Lab Coat: A flame-retardant lab coat should be worn to protect from skin contact.
- Respiratory Protection: If the potential for inhalation of dust exists and engineering controls are not sufficient, a NIOSH-approved respirator with an appropriate particulate filter should be used.

Experimental Protocols for Hazard Assessment

While specific experimental protocols for the safety assessment of **Thionalide** are not readily available in the public domain, the following are generalized, best-practice methodologies for evaluating the types of hazards it presents.

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method

This protocol is a guideline for assessing the skin irritation potential of a chemical like **Thionalide**, in line with OECD Test Guideline 439.

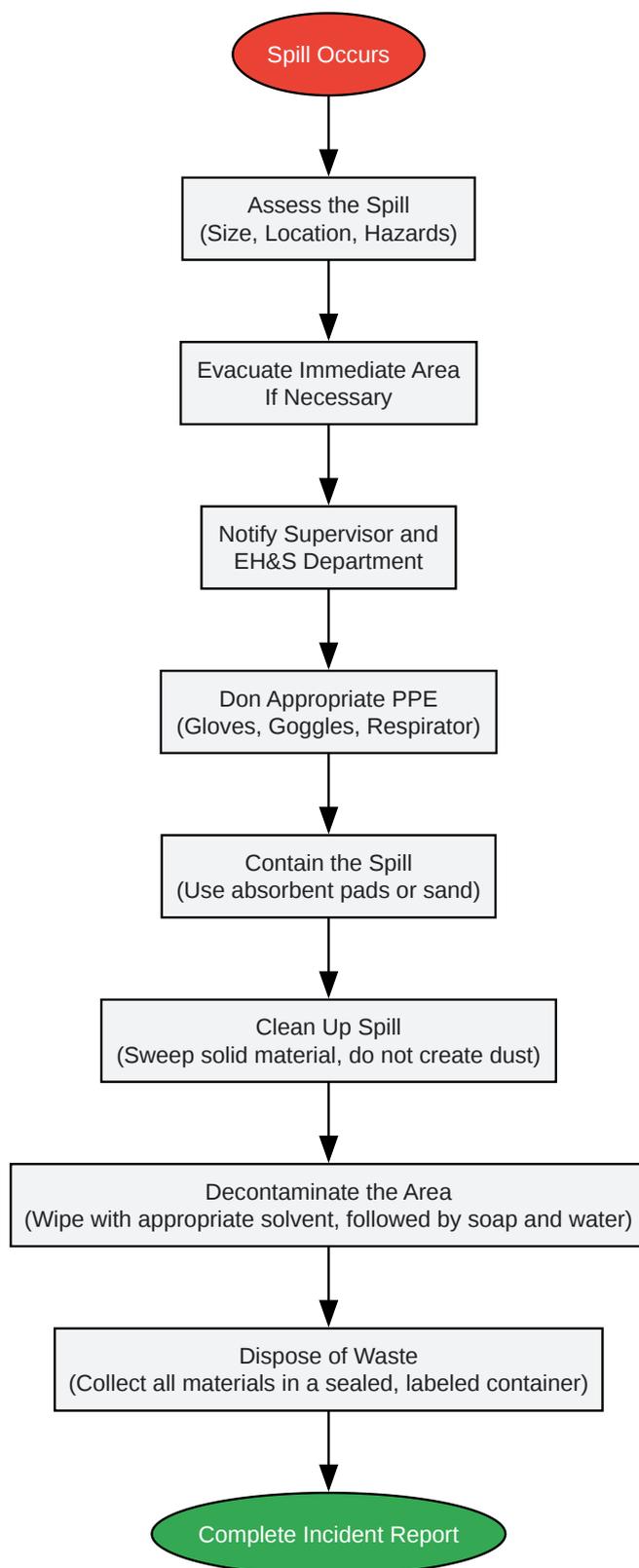
- **Preparation of the Test Substance:** Prepare a solution or suspension of **Thionalide** in a suitable solvent.
- **Tissue Culture:** Utilize commercially available Reconstructed Human Epidermis (RhE) tissues, which consist of normal, human-derived epidermal keratinocytes.
- **Application of the Test Substance:** Apply a specified amount of the prepared **Thionalide** sample directly to the surface of the RhE tissue.
- **Incubation:** Incubate the treated tissues for a defined period (e.g., 60 minutes) at 37°C.
- **Rinsing and Post-Incubation:** Thoroughly rinse the test substance from the tissue surface and continue to incubate for a post-exposure period (e.g., 42 hours).
- **Cell Viability Assessment:** Determine cell viability using a quantitative method, such as the MTT assay, which measures the reduction of a yellow tetrazolium salt to a purple formazan product by metabolically active cells.
- **Data Analysis:** Compare the viability of the **Thionalide**-treated tissues to that of negative controls. A reduction in tissue viability below a certain threshold (e.g., 50%) indicates that the substance is an irritant.

Spill and Emergency Procedures

In the event of a spill or accidental exposure, immediate and appropriate action is necessary.

Spill Response

The following workflow outlines the general procedure for responding to a **Thionalide** spill.



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Caption: Workflow for responding to a **Thionalide** spill.

First Aid Measures

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **Skin Contact:** Immediately wash affected skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.
- **Inhalation:** Remove the individual to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Disposal Guidelines

Proper disposal of **Thionalide** and its contaminated waste is crucial to prevent environmental contamination and ensure compliance with regulations.

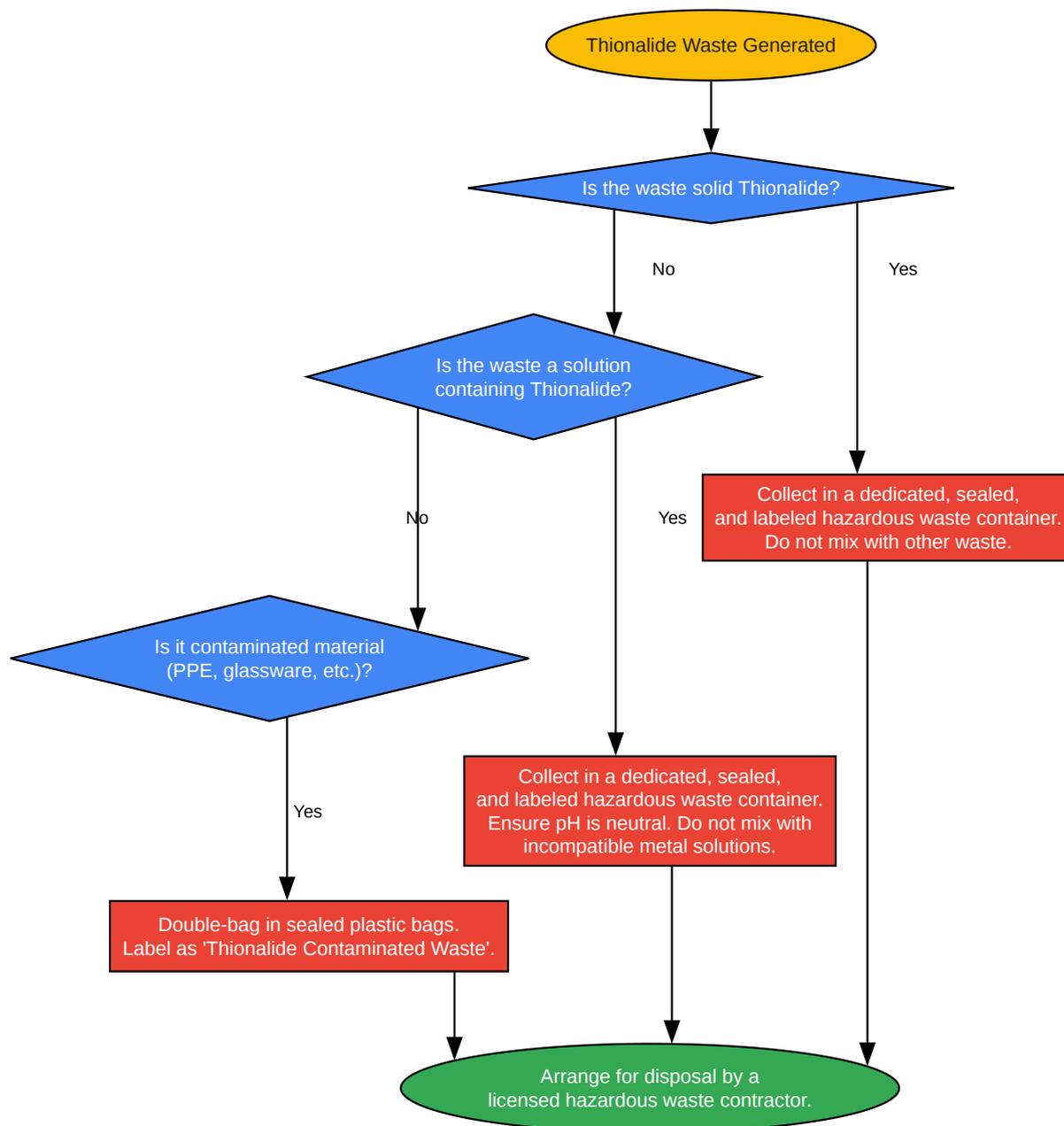
Chemical Incompatibility

Thionalide is known to react with a variety of metal ions to form sparingly soluble chelate complexes.^[3] It precipitates with copper(II), silver(I), mercury(II), bismuth(III), arsenic(III), tin(IV), gold(I), platinum(IV), and palladium(II) in acidic media.^[3] Therefore, **Thionalide** waste should not be mixed with solutions containing these metal ions.

Waste Treatment and Disposal

As a mercaptan-containing compound, **Thionalide** waste should be handled with care. For disposal, it is recommended to follow the guidelines for mercaptan and naphthalene-containing compounds.^{[6][7][8][9]}

The following decision tree provides a logical workflow for the disposal of **Thionalide** waste.



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Caption: Decision tree for the proper disposal of **Thionalide** waste.

General Disposal Principles:

- Segregation: **Thionalide** waste must be segregated from other chemical waste streams, particularly those containing incompatible metals.
- Labeling: All waste containers must be clearly labeled as "Hazardous Waste: **Thionalide**" and include the primary hazards (Irritant, Eye Damage, Aquatic Toxicity).
- Containerization: Use robust, leak-proof containers for waste collection.
- Professional Disposal: All **Thionalide** waste must be disposed of through a licensed hazardous waste disposal company in accordance with local, state, and federal regulations. Do not dispose of **Thionalide** down the drain or in regular trash.

Conclusion

Thionalide is a valuable analytical reagent that requires careful management due to its inherent hazards. By understanding its properties, adhering to strict safety and handling protocols, and following proper disposal procedures, researchers and scientists can work with this chemical in a safe and environmentally responsible manner. Continuous review of the latest safety data and institutional protocols is recommended to ensure the highest standards of laboratory safety.

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